

3-octanol skin sensitization potential comparison

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Compound Focus: 3-Octanol

CAS No.: 589-98-0

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Skin Sensitization Testing Methods

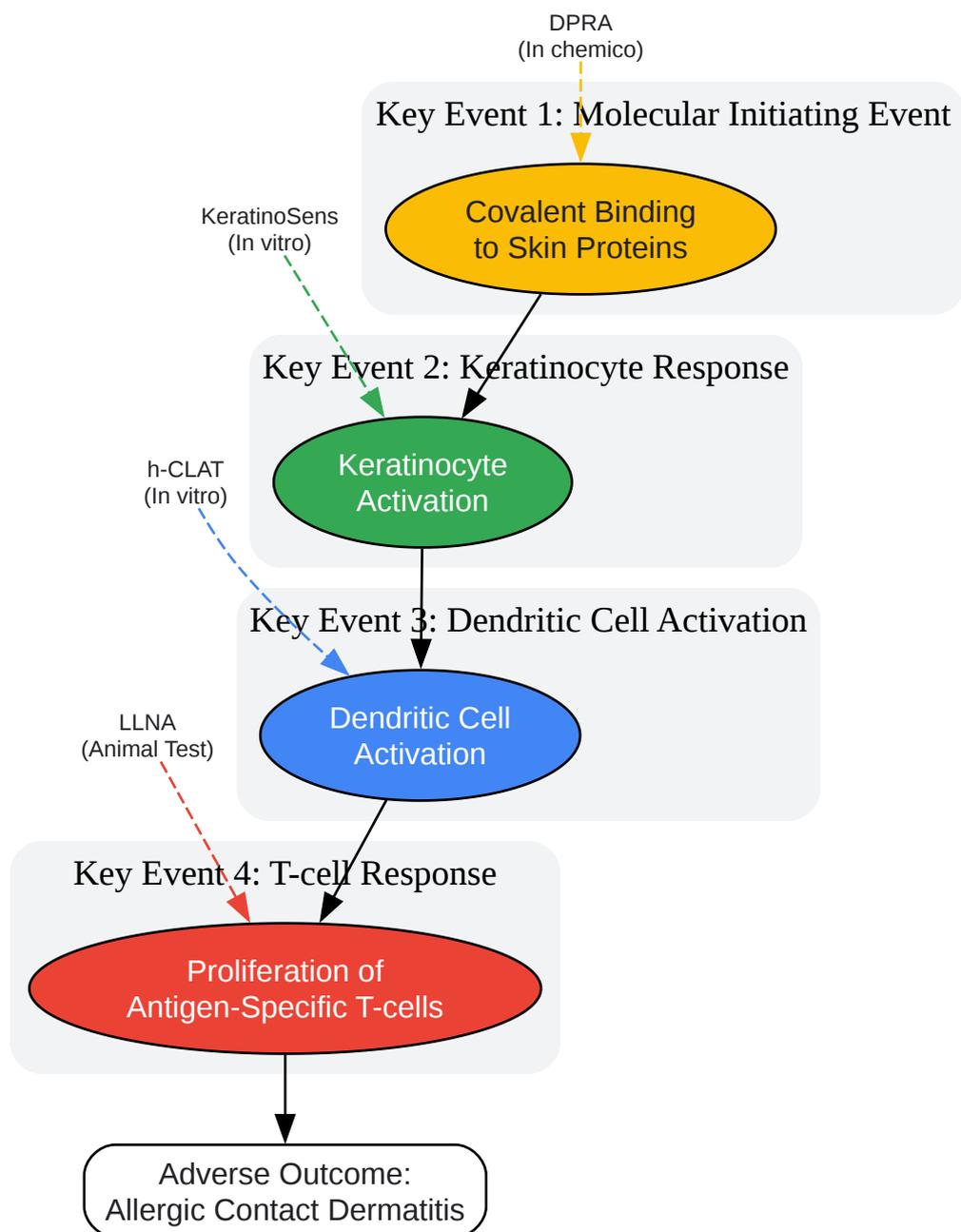
To evaluate a chemical like **3-octanol**, researchers typically rely on a combination of animal, human, and non-animal methods. The table below summarizes the key established tests.

Test Method	Species/System	What is Measured?	Key Outcome / Positive Result Criteria
Guinea Pig Maximization Test (GPMT) [1]	Guinea Pig	Challenge-induced dermal hypersensitivity reactions.	$\geq 30\%$ response rate in test animals [1].
Buehler Test [1]	Guinea Pig	Challenge-induced dermal hypersensitivity reactions.	$\geq 15\%$ response rate in test animals [1].
Local Lymph Node Assay (LLNA) [1]	Mouse	Lymphocyte proliferation in lymph nodes.	Stimulation Index (SI) ≥ 3 ; EC3 value estimates potency [1].
Human Predictive Patch Tests (HPPT) [2]	Human	Elicitation of an allergic response after repeated exposure.	Positive skin reaction upon challenge after induction [2].

Test Method	Species/System	What is Measured?	Key Outcome / Positive Result Criteria
Direct Peptide Reactivity Assay (DPRA) [3]	<i>In chemico</i>	Peptide binding (Key Event 1 in the AOP).	Peptide depletion above a defined threshold [3].
KeratinoSens [3]	<i>In vitro</i> (cell-based)	Keratinocyte activation (Key Event 2 in the AOP).	Activation of the Nrf2 antioxidant response pathway [3].
h-CLAT [3]	<i>In vitro</i> (cell-based)	Dendritic cell activation (Key Event 3 in the AOP).	Changes in cell surface markers (e.g., CD86, CD54) [3].

Integrated Strategies and Data Sources

Modern safety assessment often uses **Defined Approaches (DAs)** that integrate multiple sources of non-animal data. For skin sensitization, the **Adverse Outcome Pathway (AOP)** provides the conceptual framework for these strategies [3]. The diagram below illustrates this pathway and how different tests correspond to its key events.



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To find specific data on **3-octanol**, you can consult these key resources:

- **HPPT Database:** A publicly available database of 2277 human predictive patch tests for 1366 unique substances serves as a crucial resource for human reference data [2].
- **Integrated Testing Strategies (ITS):** Machine learning models, such as Support Vector Machines (SVM), that combine data from the DPRA, KeratinoSens, and h-CLAT assays have shown high accuracy (89-96%) in predicting skin sensitization hazard [3].

- **The "2 out of 3" Defined Approach:** This simple DA predicts a substance as a sensitizer if it produces positive results in at least two of the three key in vitro assays (DPRA, KeratinoSens, h-CLAT) [4].

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2. A database of human predictive patch test data for skin ... sensitization [pmc.ncbi.nlm.nih.gov]
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Address: Ontario, CA 91761, United States

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